

Safe handling and storage procedures for 4-Methyl-2,5-diphenylpyridine

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Compound of Interest

Compound Name: 4-Methyl-2,5-diphenylpyridine

Cat. No.: B172307

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Application Notes and Protocols for 4-Methyl-2,5-diphenylpyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **4-Methyl-2,5-diphenylpyridine** (CAS No: 156021-08-8). The information is compiled to ensure the safety of laboratory personnel and the integrity of research involving this compound.

Compound Identification and Properties

4-Methyl-2,5-diphenylpyridine is a substituted pyridine derivative.^[1] Its chemical structure features a central pyridine ring with methyl and phenyl group substitutions.^[1]

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	156021-08-8	[1]
Molecular Formula	C ₁₈ H ₁₅ N	[1]
Molecular Weight	245.32 g/mol	[1]
Appearance	White to orange to green powder or crystalline solid.	[2]
Purity	>98.0% (GC)	[3]
Solubility	Soluble in most organic solvents such as chloroform, dichloromethane, and ethanol. [1]	
Storage Temperature	Room temperature, dry. [2]	

Hazard Assessment

According to the Safety Data Sheet from TCI Chemicals, **4-Methyl-2,5-diphenylpyridine** does not meet the criteria for classification in any hazard class according to Regulation (EC) No 1272/2008.[\[3\]](#) Consequently, there are no mandated hazard pictograms, signal words, or hazard statements.[\[3\]](#) However, as with any chemical substance, caution should be exercised.

Safe Handling Protocols

Adherence to standard laboratory safety protocols is essential when working with **4-Methyl-2,5-diphenylpyridine**.

Engineering Controls

- Work in a well-ventilated area.[\[1\]](#) A chemical fume hood is recommended, especially when handling the powder form to avoid dust dispersion.[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

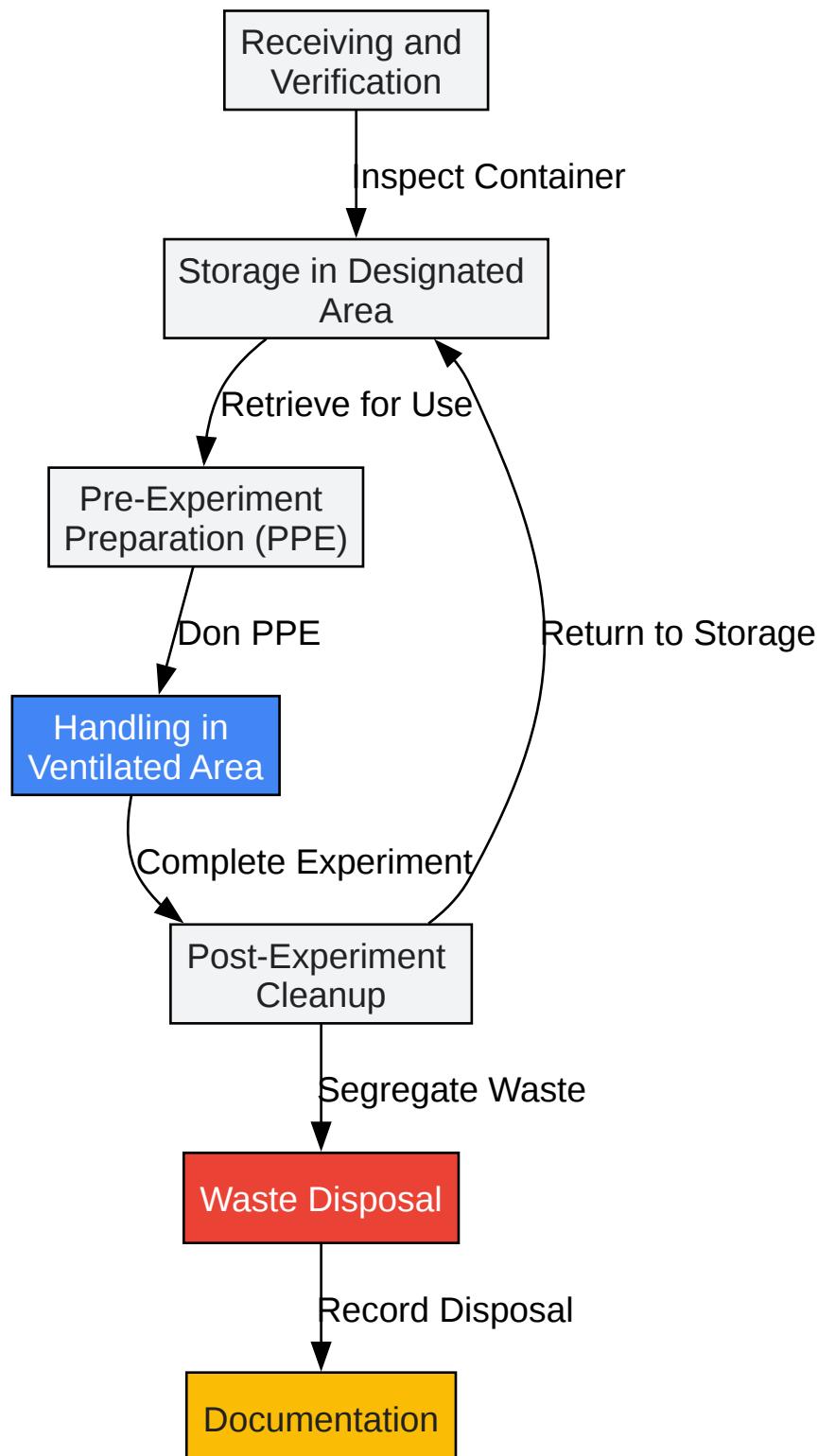
- Eye Protection: Wear safety glasses with side shields or goggles.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a lab coat.

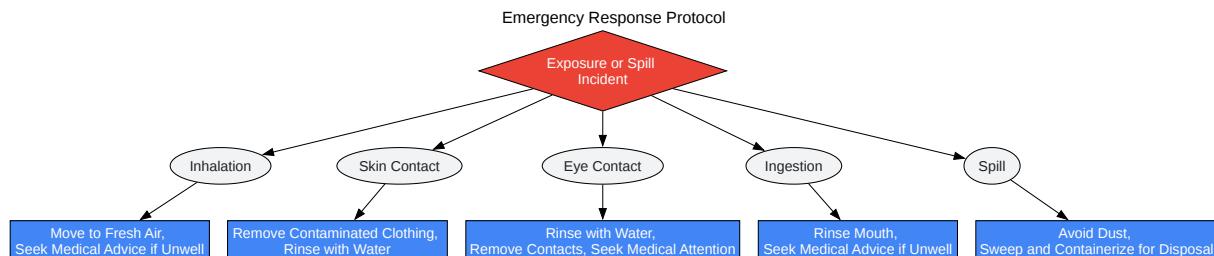
General Handling Procedures

- Avoid direct contact with skin and eyes.[1]
- Avoid inhalation of dust.[3]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the laboratory.

The following diagram outlines the general workflow for safely handling **4-Methyl-2,5-diphenylpyridine**.

Safe Handling Workflow for 4-Methyl-2,5-diphenylpyridine





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- To cite this document: BenchChem. [Safe handling and storage procedures for 4-Methyl-2,5-diphenylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b172307#safe-handling-and-storage-procedures-for-4-methyl-2-5-diphenylpyridine>

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